

# safe handling and storage procedures for 5-Morpholino-2-nitroaniline

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## Compound of Interest

Compound Name: 5-Morpholino-2-nitroaniline

Cat. No.: B1580431

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## Application Notes and Protocols for 5-Morpholino-2-nitroaniline

### Abstract

This document provides a comprehensive guide to the safe handling and storage procedures for **5-Morpholino-2-nitroaniline** (CAS No. 54998-00-4). Designed for researchers, scientists, and drug development professionals, these application notes synthesize critical safety information with field-proven protocols. The guide emphasizes understanding the causality behind safety measures, ensuring a self-validating system of laboratory practice. Topics covered include chemical properties, hazard identification, personal protective equipment (PPE), engineering controls, step-by-step handling protocols, emergency procedures, and proper storage and disposal.

### Introduction and Scientific Context

**5-Morpholino-2-nitroaniline** is a nitro-substituted aniline derivative that serves as a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals, dyes, and agrochemicals.<sup>[1]</sup> Its molecular structure, featuring both an electron-withdrawing nitro group and an electron-donating morpholine moiety, provides unique reactivity for constructing complex molecules.<sup>[1]</sup> However, the presence of the nitroaniline functional group necessitates stringent safety protocols. Nitroaniline compounds are known for their potential toxicity upon inhalation, ingestion, or skin absorption. Therefore, a thorough understanding of the material's properties and hazards is paramount for ensuring laboratory safety and experimental integrity.

This guide is built on the principle that safe science is good science; by understanding the "why" behind each precaution, researchers can cultivate a proactive safety culture.

## Compound Identification and Properties

A clear understanding of the physicochemical properties of **5-Morpholino-2-nitroaniline** is the foundation of a robust safety assessment. These properties dictate its behavior under various laboratory conditions and inform the selection of appropriate storage and handling protocols.

Property	Value	Source
CAS Number	54998-00-4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>10</sub> H <sub>13</sub> N <sub>3</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	223.23 g/mol	<a href="#">[3]</a>
Appearance	Yellow to orange powder (inferred from similar compounds)	<a href="#">[4]</a>
Melting Point	182-185°C	<a href="#">[2]</a>
Boiling Point	469.7°C at 760 mmHg	<a href="#">[2]</a>
Density	1.337 g/cm <sup>3</sup>	<a href="#">[2]</a>
Flash Point	237.9°C	<a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a>

## Hazard Identification and Risk Assessment

**5-Morpholino-2-nitroaniline** is classified as a hazardous substance. The primary risks are associated with acute toxicity through multiple routes of exposure. A thorough risk assessment must be conducted before any handling of this compound.

GHS Hazard Classification:[\[3\]](#)

- H302: Harmful if swallowed (Acute toxicity, oral)

- H312: Harmful in contact with skin (Acute toxicity, dermal)
- H332: Harmful if inhaled (Acute toxicity, inhalation)
- H315: Causes skin irritation
- H319: Causes serious eye irritation

Causality of Hazards: The toxicity of nitroanilines is often linked to their ability to be absorbed into the body, where they can cause methemoglobinemia.<sup>[4]</sup> This condition reduces the oxygen-carrying capacity of the blood, leading to cyanosis (a bluish discoloration of the skin).<sup>[4]</sup> While this specific effect is not explicitly documented for **5-Morpholino-2-nitroaniline**, it is a known risk for the nitroaniline class of compounds and should be considered a potential hazard.<sup>[4]</sup> The irritant properties are due to the chemical's reactivity with biological tissues upon contact.

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and PPE, is essential to minimize exposure.

### Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate the researcher from the chemical hazard.

- Chemical Fume Hood: All handling of **5-Morpholino-2-nitroaniline** powder, including weighing and preparing solutions, must be conducted inside a certified chemical fume hood to prevent inhalation of airborne particulates.<sup>[5][6][7]</sup>
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.<sup>[6][8]</sup>
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.<sup>[4][9]</sup>

## Personal Protective Equipment (PPE): The Last Line of Defense

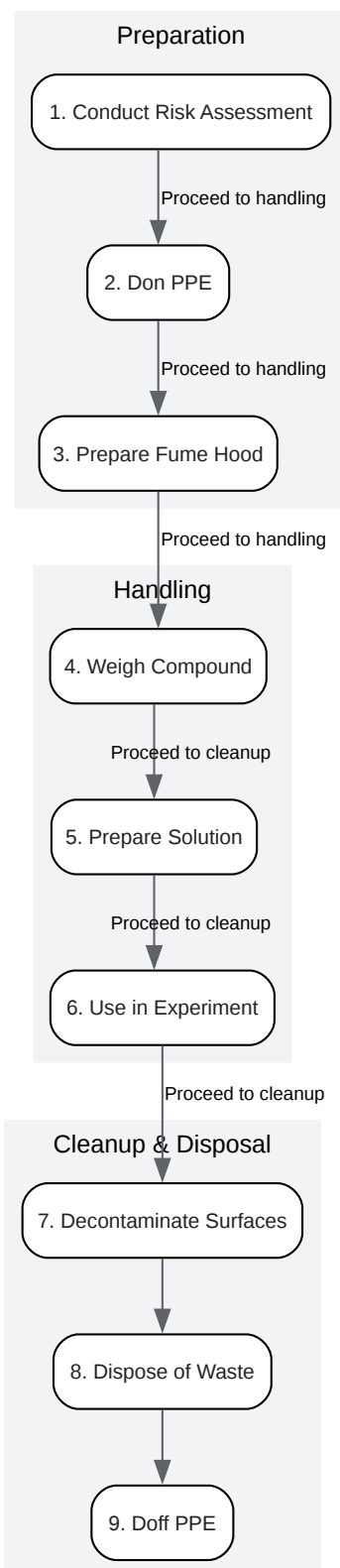
PPE is required to protect the user from contact with the chemical.

PPE Category	Specification	Rationale and Source
Hand Protection	Chemical-resistant gloves (e.g., Nitrile), tested to EN 374 standard.	Prevents skin contact and absorption. Gloves should be inspected before use and changed immediately if contaminated.[5][6]
Eye Protection	Safety goggles with side shields or a face shield.	Protects eyes from dust particles and splashes. Standard safety glasses are insufficient.[5][6][7]
Skin and Body	Fully-buttoned laboratory coat.	Protects skin and personal clothing from contamination.[7]
Respiratory	Not required if handled exclusively within a fume hood. For spill cleanup or if dust cannot be controlled, a NIOSH-approved respirator with a particulate filter (e.g., N99 or P2) is necessary.	Prevents inhalation of harmful dust.[9][10]

## Detailed Protocols for Safe Handling

Adherence to standardized protocols is critical for safety and experimental reproducibility. The following workflows provide step-by-step guidance.

### Diagram: General Handling Workflow



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Caption: Workflow for safe handling of **5-Morpholino-2-nitroaniline**.

## Protocol: Weighing the Solid Compound

This protocol is designed to prevent the generation and inhalation of dust.

- **Preparation:** Ensure your chemical fume hood is on and the sash is at the appropriate height. Decontaminate the balance inside the hood.
- **Tare Weighing Vessel:** Place a clean, static-free weighing vessel on the analytical balance and tare it.
- **Aliquot Compound:** Carefully open the main container of **5-Morpholino-2-nitroaniline**. Use a clean spatula to transfer a small amount of the powder to the weighing vessel. Avoid creating airborne dust by moving slowly and deliberately.[\[8\]](#)[\[10\]](#)
- **Seal and Record:** Once the desired mass is obtained, securely close the main container. Record the mass.
- **Cleanup:** Gently wipe the spatula and any minor dust from the balance area with a solvent-dampened cloth (e.g., ethanol or isopropanol) and dispose of it as hazardous waste.

## Protocol: Solution Preparation

This protocol ensures the safe dissolution of the compound.

- **Select Solvent:** Choose an appropriate solvent based on your experimental needs.
- **Add Solvent:** In the fume hood, carefully add the solvent to the vessel containing the pre-weighed **5-Morpholino-2-nitroaniline**.
- **Dissolve:** Use a magnetic stirrer or gentle agitation to dissolve the solid. If necessary, cap the vessel to prevent solvent evaporation.
- **Transfer:** Once fully dissolved, the solution can be transferred to the reaction vessel.

## Storage Procedures

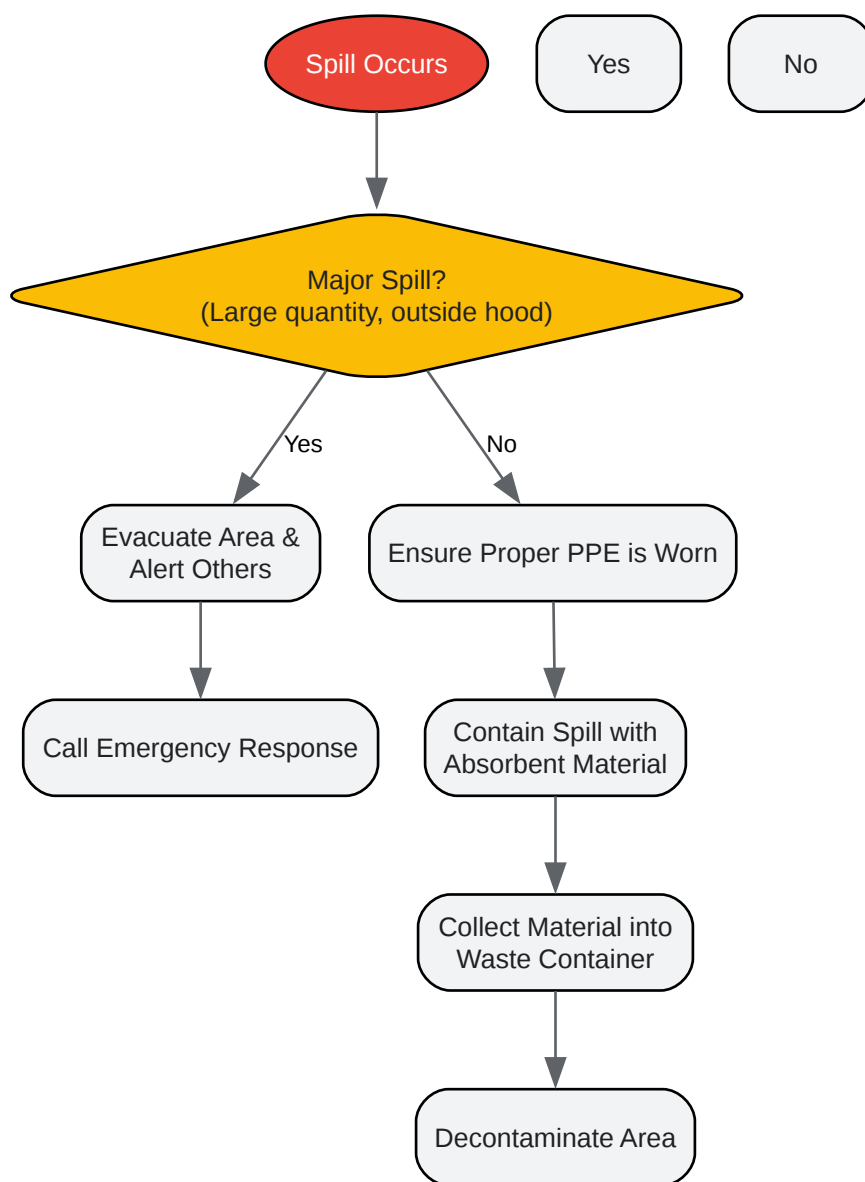
Proper storage is crucial for maintaining the chemical's integrity and preventing accidents.

- Temperature: Store at 2-8°C in a refrigerator designated for chemicals.<sup>[2]</sup> This is a specific requirement for this compound and differs from the general 15-25°C storage recommended for some other nitroanilines.<sup>[5][6]</sup> Always follow supplier-specific recommendations.
- Container: Keep the container tightly sealed to prevent potential moisture absorption. While not explicitly documented as light-sensitive, it is good practice to store nitro-aromatic compounds in amber or opaque containers to prevent photodegradation.<sup>[11][12]</sup>
- Location: Store in a designated, locked poison room or cabinet if possible.<sup>[7]</sup> The storage area should be cool, dry, and well-ventilated.<sup>[7][8]</sup>
- Segregation: Store away from incompatible materials such as strong acids, oxidizing agents, acid chlorides, and acid anhydrides.<sup>[9][13]</sup>

## Emergency Procedures: Spill and Exposure

Rapid and correct response to an emergency can significantly mitigate harm.

### Diagram: Spill Response Decision Tree



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Caption: Decision tree for responding to a chemical spill.

## Spill Response Protocol

- Minor Spill (inside a fume hood):
  - Wearing appropriate PPE, decontaminate the area.
  - Use an absorbent material like vermiculite or sand to cover the spill.[8]



- Carefully sweep or scoop the absorbed material into a labeled hazardous waste container.  
[7] Avoid creating dust.[4]
- Clean the spill area with a suitable solvent, and dispose of cleaning materials as hazardous waste.
- Major Spill (outside a fume hood):
  - Evacuate the immediate area and alert nearby personnel.[8]
  - Contact your institution's emergency response team.
  - Prevent entry into the affected area.

## Exposure Protocol

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, administer artificial respiration and seek immediate medical attention.[4][14]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[4][15]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][15]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water. Seek immediate medical attention.[4][5]

## Waste Disposal

All waste containing **5-Morpholino-2-nitroaniline**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain.

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